

Technical Guide: Physical Properties of N-(5-bromo-2-fluorophenyl)acetamide

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Compound of Interest

Compound Name: *N*-(5-bromo-2-fluorophenyl)acetamide

Cat. No.: B113159

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Introduction

N-(5-bromo-2-fluorophenyl)acetamide is a halogenated aromatic amide. Its structure, featuring a bromine and a fluorine atom on the phenyl ring, suggests potential applications in medicinal chemistry and materials science, where such substitutions can influence biological activity, binding affinity, and physical characteristics. This document provides a summary of the available physical properties of **N-(5-bromo-2-fluorophenyl)acetamide** (CAS No: 88288-12-4).

Physicochemical Properties

A summary of the known quantitative physical data for **N-(5-bromo-2-fluorophenyl)acetamide** is presented in Table 1. It is important to note that experimentally determined data for the melting point and solubility are not readily available in the reviewed literature and commercial sources.

Table 1: Physical Properties of **N-(5-bromo-2-fluorophenyl)acetamide**

Property	Value	Source
Molecular Formula	C ₈ H ₇ BrFNO	[1]
Molecular Weight	232.050 g/mol	[1]
Boiling Point	328.2 ± 32.0 °C at 760 mmHg	[1]
Density	1.6 ± 0.1 g/cm ³	[1]
Flash Point	152.3 ± 25.1 °C	[1]
Index of Refraction	1.590	[1]
Melting Point	Not Available	[1]
Solubility	Not Available	

Experimental Protocols

Detailed experimental protocols for the determination of the physical properties of **N-(5-bromo-2-fluorophenyl)acetamide** are not explicitly available in the public domain. However, this section outlines the general methodologies that are typically employed for the characterization of crystalline organic compounds like acetanilides.

General Synthesis and Purification Workflow

The synthesis of N-aryl acetamides generally involves the acylation of the corresponding aniline. A plausible synthetic route for **N-(5-bromo-2-fluorophenyl)acetamide** would involve the reaction of 5-bromo-2-fluoroaniline with an acetylating agent such as acetic anhydride or acetyl chloride. The general workflow for such a synthesis and purification process is depicted below.



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Caption: General workflow for the synthesis and purification of N-aryl acetamides.

Determination of Physical Properties

- **Melting Point:** The melting point of a purified crystalline sample would typically be determined using a capillary melting point apparatus. The sample is packed into a capillary tube and heated at a controlled rate. The temperature range over which the sample melts is recorded.
- **Boiling Point:** The boiling point is often determined under reduced pressure for high-boiling compounds to prevent decomposition. The temperature at which the vapor pressure of the liquid equals the applied pressure is recorded.
- **Density:** The density of the solid can be determined using techniques such as gas pycnometry, which measures the volume of the solid by displacing a known volume of gas.
- **Solubility:** A qualitative and quantitative assessment of solubility would involve dissolving the compound in a range of common solvents (e.g., water, ethanol, acetone, dichloromethane, dimethyl sulfoxide) at a specific temperature. Quantitative solubility can be determined by preparing a saturated solution, separating the undissolved solid, and measuring the concentration of the solute in the solution, for example, by UV-Vis spectroscopy or gravimetric analysis after solvent evaporation.

Biological Activity and Signaling Pathways

As of the date of this document, there is no publicly available information detailing specific biological activities, involvement in signaling pathways, or experimental workflows related to the biological evaluation of **N-(5-bromo-2-fluorophenyl)acetamide**. Compounds of this class are often investigated for a range of biological activities, but specific data for this molecule is lacking.

Conclusion

This technical guide provides a summary of the currently available physical properties of **N-(5-bromo-2-fluorophenyl)acetamide**. While some key physicochemical parameters have been reported by chemical suppliers, experimental details for their determination and data for properties such as melting point and solubility are not available in the reviewed literature. Furthermore, there is a notable absence of information regarding the biological profile of this

compound. Further experimental investigation is required to fully characterize the physical and biological properties of **N-(5-bromo-2-fluorophenyl)acetamide** to support its potential use in research and development.

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References

- 1. N-(5-Bromo-2-fluorophenyl)acetamide | CAS#:88288-12-4 | Chemsrce [chemsrc.com]
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